

# Navigating the Safe Handling of Deoxybrevianamide E: A Comprehensive Guide

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## Compound of Interest

Compound Name: Deoxybrevianamide E

Cat. No.: B022580

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This document provides crucial safety and logistical information for the handling of **Deoxybrevianamide E**, an indole alkaloid fungal metabolite. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment. This guide offers procedural, step-by-step instructions to address specific operational questions, from receipt of the compound to its ultimate disposal.

## Chemical and Physical Properties

A summary of the key quantitative data for **Deoxybrevianamide E** is presented below. It is important to note that while one Safety Data Sheet (SDS) classifies this compound as "Harmful if swallowed" and "Very toxic to aquatic life with long lasting effects," another available SDS states it is "Not a hazardous substance or mixture."<sup>[1][2]</sup> Given this discrepancy, it is prudent to handle the compound with a high degree of caution.

Property	Value
Chemical Formula	C <sub>21</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	351.44 g/mol
CAS Number	34610-68-9
Appearance	Solid
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol
Storage Conditions	Store at -20°C as a powder or -80°C in solvent. <a href="#">[1]</a>

No occupational exposure limit values have been established for this product.[\[1\]](#)[\[2\]](#)

## Essential Personal Protective Equipment (PPE)

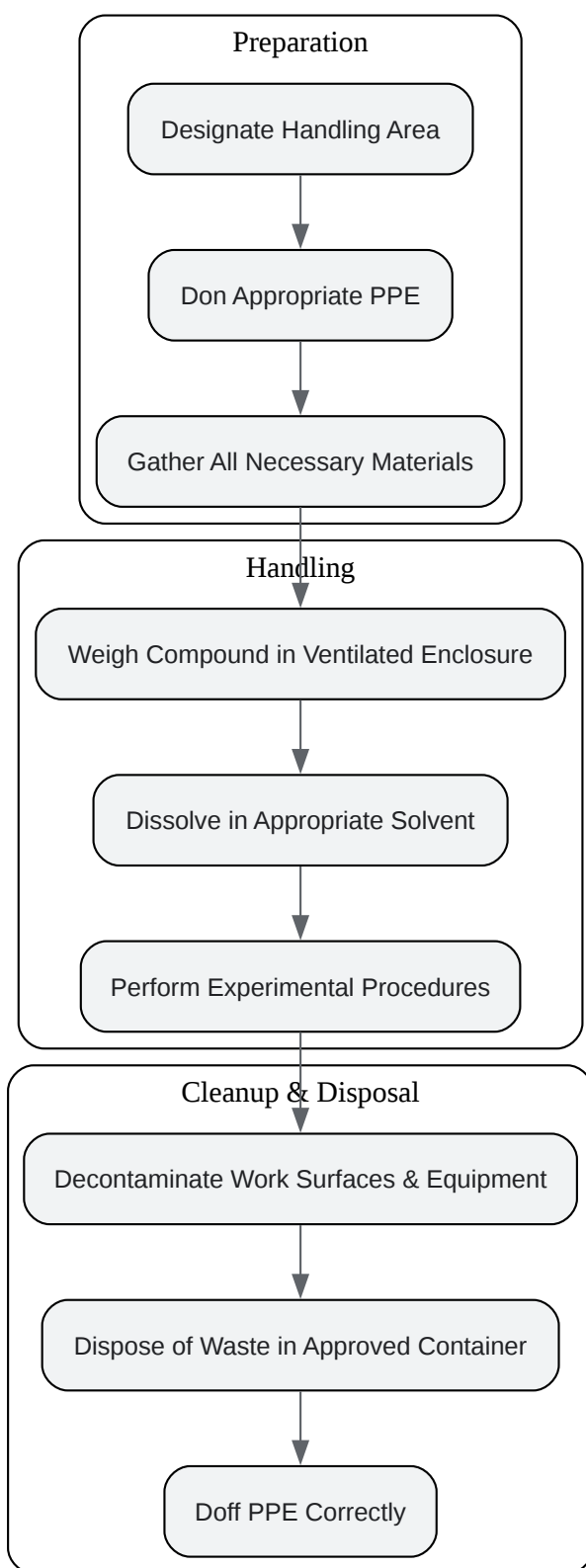
A multi-layered approach to personal protection is critical when handling **Deoxybrevianamide E** to prevent exposure through inhalation, skin contact, or eye contact.[\[1\]](#)[\[2\]](#) The following PPE is mandatory:

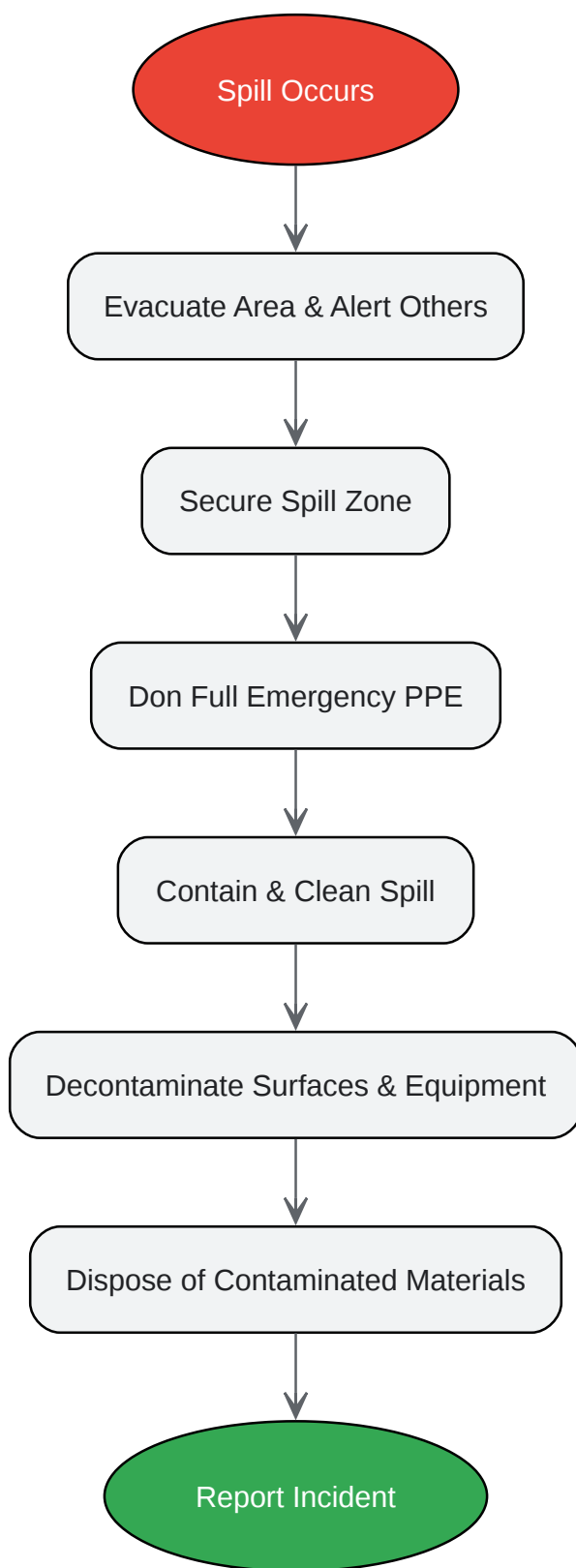
- **Eye Protection:** Wear safety goggles with side-shields. In situations with a risk of splashing, a face shield should be used in conjunction with goggles to offer full facial protection.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- **Hand Protection:** Chemical-resistant protective gloves are required. It is recommended to use double gloves, especially when working within a Biosafety Cabinet (BSC).[\[1\]](#)[\[4\]](#) Gloves should be changed regularly, at least every 30 to 60 minutes, or immediately if contaminated or damaged.[\[4\]](#)
- **Body Protection:** An impervious, long-sleeved laboratory coat or gown is necessary. Gowns should close at the back to provide a more effective barrier.[\[1\]](#)[\[5\]](#) For tasks with a higher risk of contamination, such as handling the powder outside of a containment system, coveralls ("bunny suits") may be appropriate.[\[5\]](#)
- **Respiratory Protection:** A suitable respirator, such as an N-95 or N-100 particle mask, should be worn, particularly when handling the compound in its powdered form to avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[4\]](#) Surgical masks do not provide adequate respiratory

protection from chemical exposure.[4][5] All respiratory protection requires proper fit-testing and user training.[4]

## Standard Operating Procedure for Handling Deoxybrevianamide E

The following workflow outlines the necessary steps for safely managing **Deoxybrevianamide E** within a laboratory setting.





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